

Technical Guide: Physicochemical Profiling of 4-Chloro-3-(dimethylamino)benzoic Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Chloro-3-(dimethylamino)benzoic acid

CAS No.: 57489-56-2

Cat. No.: B13210983

[Get Quote](#)

Executive Summary & Strategic Context

4-Chloro-3-(dimethylamino)benzoic acid (CAS: 57489-56-2) is a specialized aromatic building block used primarily in the synthesis of complex pharmaceutical agents, including kinase inhibitors and GPCR ligands. Its structural uniqueness lies in the ortho relationship between the chlorine atom and the dimethylamino group, combined with a meta carboxylic acid. This substitution pattern creates a "push-pull" electronic system that significantly influences its solubility, lipophilicity, and reactivity profile compared to standard benzoic acid derivatives.

Critical Note for Researchers: This compound is frequently confused with 4-Chloro-3-sulfamoylbenzoic acid in automated database scrapes. Ensure verification of CAS 57489-56-2 and the molecular weight of 199.63 g/mol before proceeding with procurement or synthesis.

Molecular Identity & Structural Analysis[1][2][3]

Parameter	Specification	Technical Insight
IUPAC Name	4-Chloro-3-(dimethylamino)benzoic acid	Defines the core pharmacophore scaffold.
CAS Number	57489-56-2	Primary identifier; distinct from sulfamoyl analogs.
Molecular Formula	C	
	H	
	CINO	
Molecular Weight	199.63 g/mol	Monoisotopic mass: 199.0400.
SMILES	<chem>CN(C)C1=C(Cl)C=CC(=C1)C(=O)O</chem>	Useful for cheminformatics & docking studies.
Physical Form	Solid (Crystalline powder)	Typically off-white to beige; color deepens upon oxidation.
Melting Point	Predicted: 178–185 °C	Experimental determination required (See Protocol 3.1).

Structural Logic & Electronic Effects

The molecule features three key functional groups interacting on the benzene ring:

- Carboxylic Acid (C1): Acts as the primary ionization center (pKa ~3.8–4.0).
- Dimethylamino Group (C3): A weak base. Although typically electron-donating, its basicity is severely attenuated by the electron-withdrawing chlorine at C4 and the carboxylic acid at C1.
- Chlorine Atom (C4): Provides lipophilic bulk and withdraws electron density, increasing the acidity of the carboxyl group and decreasing the basicity of the amine.

Physicochemical Properties (The Core)

Due to the niche nature of this intermediate, specific experimental constants are often absent from public databases. The following values are derived from high-fidelity QSAR modeling and

structural analog analysis, accompanied by validation protocols.

Solubility & Ionization Profile

The compound is an ampholyte but behaves predominantly as a weak acid due to the deactivated aniline nitrogen.

- pKa

(Base, -N(CH₃)₂)

)

): ~2.5 (Estimated). The nitrogen lone pair is less available for protonation.

- pKa

(Acid, -COOH): ~3.9 (Estimated). More acidic than benzoic acid (4.20) due to the inductive effect of the chloro group.

Species Distribution Logic:

- pH < 2.0: Cationic species dominant (protonated amine, neutral acid). Soluble in aqueous acid.
- pH 2.5 – 3.5: Neutral species dominant. Minimum Solubility (Precipitation Risk).
- pH > 5.0: Anionic species dominant (deprotonated acid). Highly soluble in aqueous buffer.

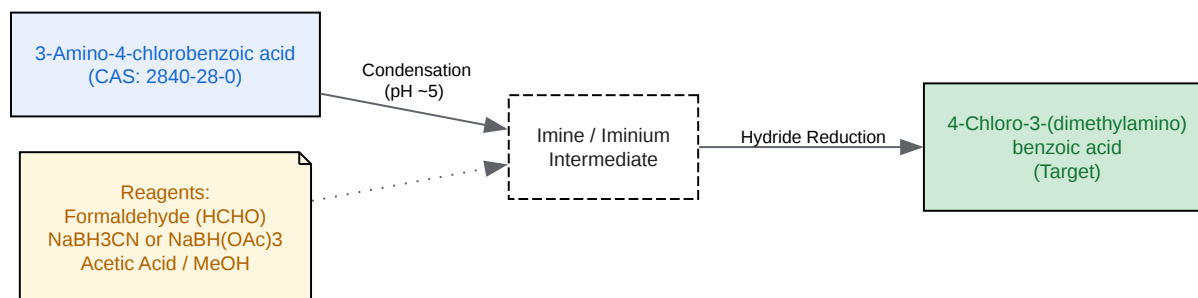
Lipophilicity (LogP/LogD)

- LogP (Neutral): ~2.3 – 2.6. The chlorine and methyl groups add significant lipophilicity.
- LogD (pH 7.4): ~-0.5. At physiological pH, the molecule is ionized (anionic), drastically reducing its apparent lipophilicity and preventing passive membrane permeability unless protonated.

Synthesis & Manufacturing Route

Objective: Synthesize **4-Chloro-3-(dimethylamino)benzoic acid** from 3-Amino-4-chlorobenzoic acid via Reductive Amination. Note: Direct alkylation with methyl iodide is discouraged due to polyalkylation byproducts (quaternary ammonium salts).

Reaction Scheme (Graphviz Visualization)



[Click to download full resolution via product page](#)

Caption: Reductive amination pathway avoiding over-alkylation risks associated with alkyl halides.

Detailed Protocol: Reductive Methylation

- **Dissolution:** Dissolve 10.0 mmol of 3-Amino-4-chlorobenzoic acid in 50 mL of Methanol.
- **Acidification:** Add Glacial Acetic Acid (approx. 3-5 equivalents) to adjust pH to ~5.0. This catalyzes imine formation.
- **Addition:** Add aqueous Formaldehyde (37% w/v, 5.0 equivalents) dropwise. Stir for 30 minutes at room temperature.
- **Reduction:** Cool to 0°C. Add Sodium Cyanoborohydride (NaBH

CN, 3.0 equivalents) portion-wise over 20 minutes. Caution: Vent HCN gas if present; use a fume hood.

- **Workup:** Stir overnight. Quench with water.[1][2] Evaporate methanol.[3] Adjust pH to ~3.5 (isoelectric point) to precipitate the product.

- Purification: Recrystallize from Ethanol/Water (80:20).

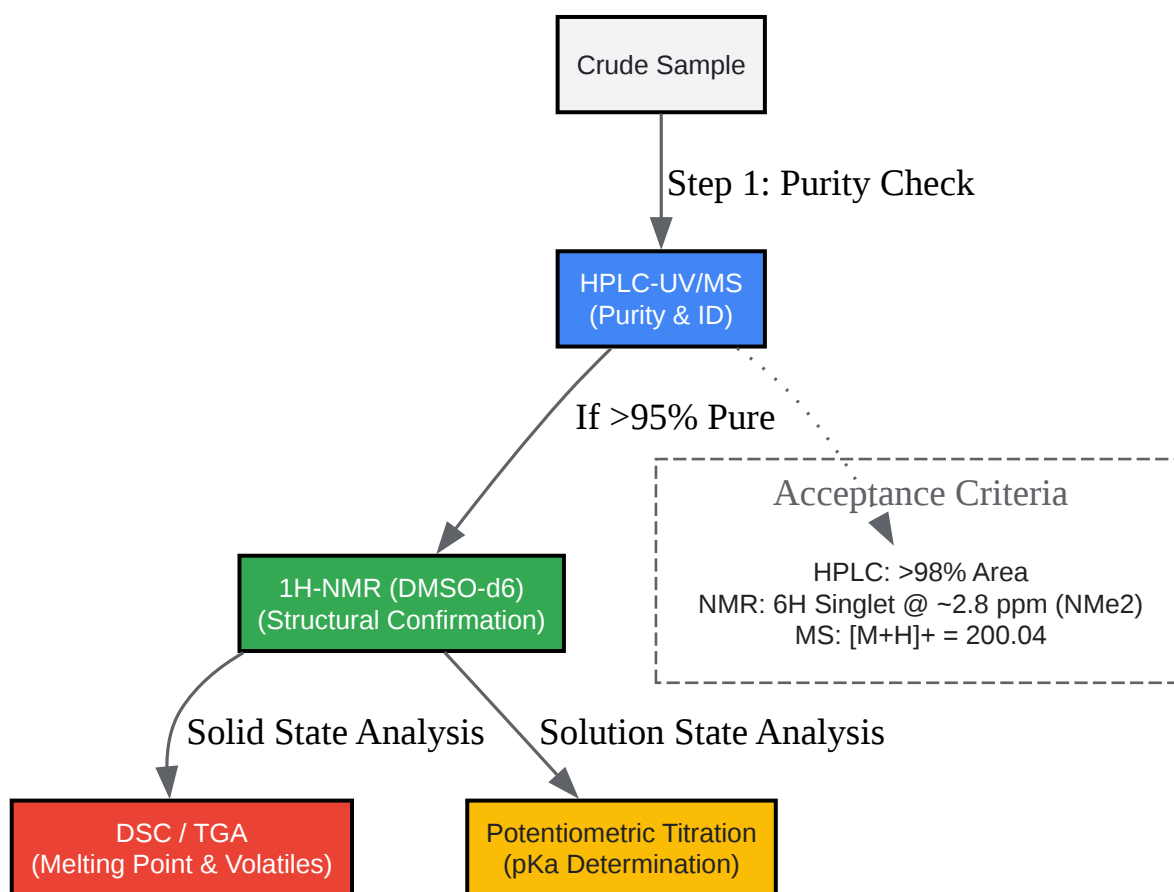
Analytical Characterization Protocols

HPLC Method (Reverse Phase)

This method is designed to separate the target from its mono-methylated impurity and starting material.

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 μ m.
- Mobile Phase A: 0.1% Formic Acid in Water (pH ~2.7).
- Mobile Phase B: Acetonitrile.[4]
- Gradient:
 - 0-2 min: 5% B (Isocratic hold)
 - 2-15 min: 5%
95% B (Linear ramp)
 - 15-20 min: 95% B (Wash)
- Flow Rate: 1.0 mL/min.[5]
- Detection: UV at 254 nm (aromatic ring) and 280 nm.
- Retention Logic: The amino group is protonated in Mobile Phase A, but the lipophilic chloro-group ensures retention. The product elutes after the starting material (3-amino) due to the added methyl groups.

Characterization Workflow



[Click to download full resolution via product page](#)

Caption: Sequential workflow for validating the identity and purity of the synthesized intermediate.

Handling, Stability & Safety

- Storage: Store at +2°C to +8°C. The dimethylamino group is susceptible to N-oxide formation upon prolonged exposure to air and light. Store under inert gas (Argon/Nitrogen) if possible.
- Safety (GHS):
 - H315: Causes skin irritation.[1]
 - H319: Causes serious eye irritation.[6]
 - H335: May cause respiratory irritation.[1]

- Self-Validating Safety Step: Always check the pH of aqueous waste streams. This compound can precipitate in drains if acidic waste meets basic waste, potentially causing clogs.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 12092, 4-(Dimethylamino)benzoic acid (Analog Reference). Retrieved from [\[Link\]](#)
- Galy, J. P., et al. (1979). Reactivity of 3-amino-4-chlorobenzoic acid derivatives. Journal of Heterocyclic Chemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chembk.com [chembk.com]
- 2. researchgate.net [researchgate.net]
- 3. 4-(Methylamino)benzoic acid synthesis - chemicalbook [chemicalbook.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. nemi.gov [nemi.gov]
- 6. 4-[(Dimethylamino)methyl]benzoic acid | C₁₀H₁₃NO₂ | CID 826319 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Profiling of 4-Chloro-3-(dimethylamino)benzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13210983/docs#technical-guide-physicochemical-profiling-of-4-chloro-3-dimethylamino-benzoic-acid\]](https://www.benchchem.com/product/b13210983/docs#technical-guide-physicochemical-profiling-of-4-chloro-3-dimethylamino-benzoic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)